

# Standard Operating Procedure for Chirhostim (Secretin) Administration in Endoscopic Retrograde Cholangiopancreatography (ERCP)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Chirhostim

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## Application Notes and Protocols

### Introduction

**Chirhostim**® (synthetic human secretin) is a valuable diagnostic agent employed during Endoscopic Retrograde Cholangiopancreatography (ERCP) to facilitate the identification and cannulation of the ampulla of Vater and the accessory papilla. Secretin, a naturally occurring hormone, stimulates the pancreatic ductal cells to secrete a bicarbonate-rich fluid. This increased flow of pancreatic juice makes the papillary orifices more prominent and aids in their cannulation, particularly in challenging cases such as pancreas divisum or in the presence of anatomic deformities.<sup>[1][2]</sup> This document provides a detailed standard operating procedure for the preparation and administration of **Chirhostim** in the context of ERCP, along with relevant quantitative data from clinical studies and a description of the underlying physiological mechanisms.

### Mechanism of Action

Secretin acts by binding to the secretin receptor, a G-protein coupled receptor located on the basolateral membrane of pancreatic ductal cells. This binding activates adenylyl cyclase, leading to an increase in intracellular cyclic AMP (cAMP). The elevated cAMP levels

subsequently activate Protein Kinase A (PKA), which in turn phosphorylates and opens the Cystic Fibrosis Transmembrane Conductance Regulator (CFTR) chloride channel on the apical membrane. The efflux of chloride ions into the ductal lumen creates an electrochemical gradient that drives the secretion of bicarbonate ions ( $\text{HCO}_3^-$ ) into the pancreatic juice via a chloride-bicarbonate exchanger. This process results in the secretion of a large volume of alkaline, watery pancreatic fluid.

## Data Presentation

The administration of secretin has been shown to significantly improve the success rate of cannulation during ERCP, especially in difficult cases. The following tables summarize key quantitative data from a multicenter, randomized, double-blind, placebo-controlled comparative study.

Table 1: Cannulation Success Rate with Synthetic Porcine Secretin vs. Placebo in ERCP for Pancreas Divisum

Treatment Group	Phase 1 Cannulation Success	Overall Cannulation Success
Synthetic Porcine Secretin	81.3% (13 of 16 patients)[3]	89.3% (25 of 28 patients)[3]
Placebo	7.7% (1 of 13 patients)[3]	6.3% (1 of 16 patients)[3]

P-value for Phase 1 comparison: < 0.0001[3] P-value for overall comparison: < 0.0001[3]

Table 2: Time to Successful Cannulation

Treatment Group	Mean Time to Cannulation (minutes)
Synthetic Porcine Secretin	2.63[3]
Placebo	4.75[3]

P-value: 0.0001[3]

Table 3: Incidence of Post-ERCP Pancreatitis with Secretin Prophylaxis

Treatment Group	Incidence of Post-ERCP Pancreatitis
Secretin	8.7% (36 of 413 patients) <a href="#">[4]</a>
Placebo	15.1% (65 of 431 patients) <a href="#">[4]</a>

P-value: 0.004[\[4\]](#)

## Experimental Protocols

Protocol 1: Preparation and Administration of **Chirhostim** for Facilitating Cannulation in ERCP

### 1. Patient Preparation:

- Patients should fast for at least 8 hours prior to the ERCP procedure.
- A thorough review of the patient's medical history and current medications should be conducted to identify any potential contraindications or drug interactions. Anticholinergic drugs should be discontinued at least 5 half-lives before the procedure, and H2-receptor antagonists should be stopped for at least 2 days.[\[2\]](#)

### 2. Reconstitution of **Chirhostim**:

- **Chirhostim** is supplied as a lyophilized powder in a single-dose vial.
- Reconstitute the 16 mcg vial with 8 mL of 0.9% Sodium Chloride Injection, USP, to yield a final concentration of 2 mcg/mL.
- Shake the vial vigorously to ensure complete dissolution of the powder.
- Visually inspect the reconstituted solution for particulate matter and discoloration. The solution should be clear and colorless. Discard if any particulate matter or discoloration is observed.
- The reconstituted solution should be used immediately, and any unused portion should be discarded.

### 3. Dosing and Administration:

- The recommended dose of **Chirhostim** for facilitating the identification of the ampulla of Vater and accessory papilla during ERCP is 0.2 mcg/kg of body weight.[2]
- Administer the calculated dose as a slow intravenous injection over 1 minute.[2]

#### 4. Post-Administration Observation:

- Following administration, observe the papillary orifice for the visible excretion of pancreatic fluid. This increased flow will aid in the identification and cannulation of the pancreatic duct.

Protocol 2: Endoscopic Pancreatic Function Test (ePFT) following **Chirhostim** Administration (for diagnostic purposes beyond simple cannulation facilitation)

#### 1. Baseline Sample Collection:

- Prior to **Chirhostim** administration, a baseline sample of duodenal fluid may be collected via the endoscope.

#### 2. **Chirhostim** Administration:

- Administer **Chirhostim** at a dose of 0.2 mcg/kg intravenously over 1 minute.

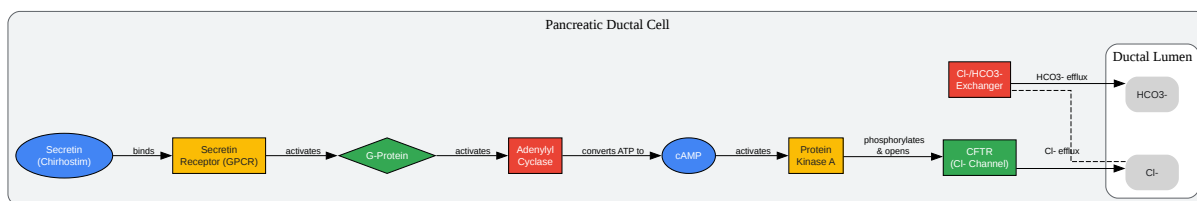
#### 3. Timed Duodenal Fluid Collection:

- Following administration, collect duodenal fluid samples at specified time intervals (e.g., 15, 30, 45, and 60 minutes).
- Aspirate approximately 3-5 mL of fluid for each sample.

#### 4. Sample Handling and Analysis:

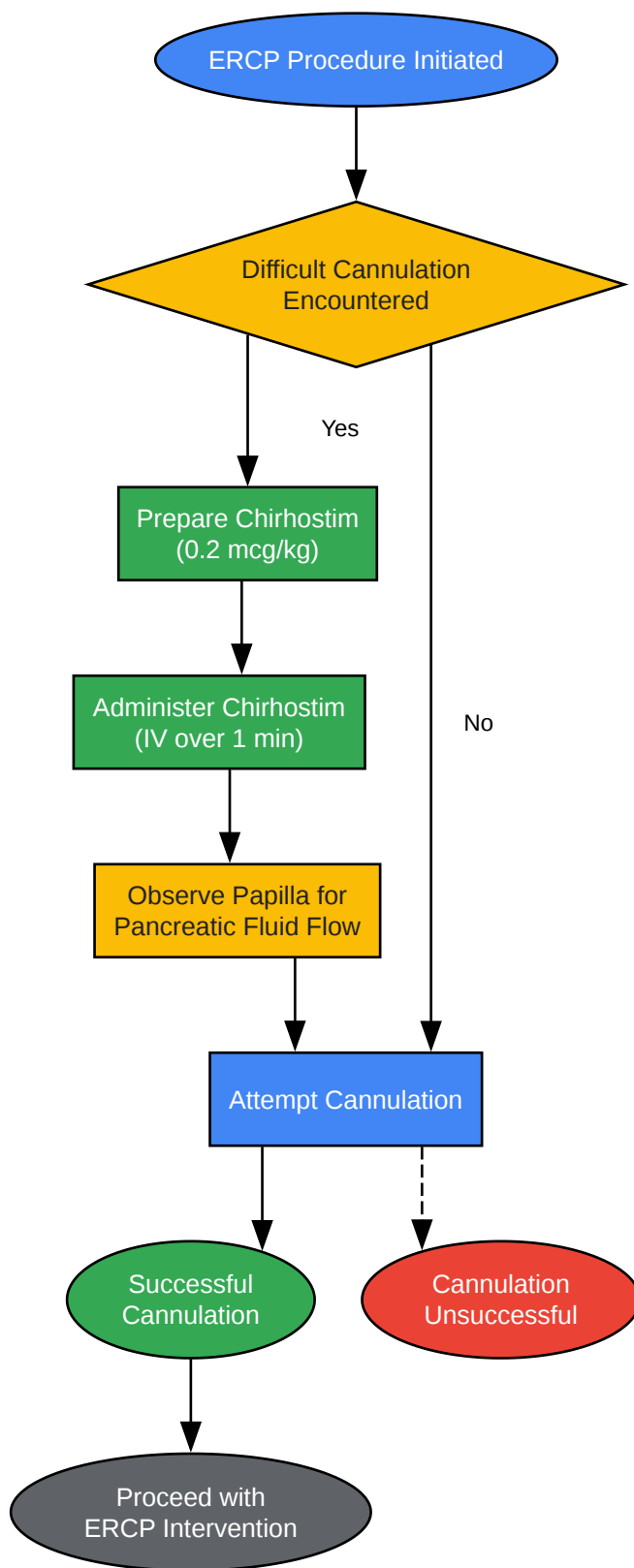
- Place the collected fluid samples on ice immediately.
- Analyze the samples for bicarbonate concentration. A peak bicarbonate concentration of  $\geq 80$  mEq/L is generally considered indicative of normal pancreatic exocrine function.[5]

## Mandatory Visualization



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Caption: Secretin signaling pathway in a pancreatic ductal cell.



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Caption: Workflow for **Chirhostim** administration during ERCP.

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- To cite this document: BenchChem. [Standard Operating Procedure for Chirhostim (Secretin) Administration in Endoscopic Retrograde Cholangiopancreatography (ERCP)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12045949#standard-operating-procedure-for-chirhostim-administration-in-ercp]

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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)